

# Health and Safety Data for 1-Benzyl-4-methylbenzene: A Technical Guide

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## Compound of Interest

Compound Name: 4-Methyldiphenylmethane

Cat. No.: B1265501

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data currently available for 1-benzyl-4-methylbenzene (CAS No. 620-83-7). The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in the safe handling and assessment of this compound.

## Chemical Identification

Identifier	Value
Chemical Name	1-Benzyl-4-methylbenzene
Synonyms	4-Methyldiphenylmethane, p-Benzyltoluene, Phenyl-p-tolylmethane
CAS Number	620-83-7
Molecular Formula	C <sub>14</sub> H <sub>14</sub>
Molecular Weight	182.26 g/mol [1]
Chemical Structure	(Image of the chemical structure of 1-benzyl-4-methylbenzene)

## Physical and Chemical Properties



The following table summarizes the key physical and chemical properties of 1-benzyl-4-methylbenzene.

Property	Value	Reference
Physical Form	Liquid	[2][3]
Color	Colorless to light yellow	[4]
Boiling Point	286 °C	[4]
Flash Point	121 °C	[4]
Specific Gravity	0.99 (20/20)	[4]
Purity	>98.0% (GC)	[4]
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	[4]

## Toxicological Data

While specific quantitative toxicological study data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for 1-benzyl-4-methylbenzene are not readily available in the public domain, the compound is classified as harmful by various suppliers. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides hazard statements based on available data.

### GHS Hazard Classification



Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity (Oral, Dermal, Inhalation)	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled	Warning	GHS07 (Exclamation Mark)[3]
Aspiration Hazard	H304: May be fatal if swallowed and enters airways	Danger	GHS08 (Health Hazard)[1][4]
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)[1]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)[1]

Precautionary Statements: P260, P280, P301+P312[2][3]

## Experimental Protocols (General Methodologies)

Detailed experimental protocols for toxicological studies on 1-benzyl-4-methylbenzene are not publicly available. However, the following sections describe the standard methodologies based on OECD (Organisation for Economic Co-operation and Development) guidelines that would be employed to assess the acute toxicity and irritation potential of a chemical substance.

### Acute Oral Toxicity (OECD Guideline 423)

The acute oral toxicity test provides information on the health hazards likely to arise from a single oral exposure to a substance. The method involves the administration of the test substance to fasted animals in a stepwise procedure.

- Test Animals: Typically, rats are used.
- Dosage: A starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight). The choice of the starting dose is based on available information about the substance's toxicity.



- Procedure: The substance is administered orally by gavage to a small group of animals (usually 3).
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint: The test allows for the determination of a range of lethal doses and the identification of the appropriate GHS hazard category.

## Acute Dermal Toxicity (OECD Guideline 402)

This test assesses the potential for a substance to cause toxicity through skin contact.

- Test Animals: Rats, rabbits, or guinea pigs are typically used.
- Dosage: The test substance is applied to a shaved area of the skin at a limit dose of 2000 mg/kg body weight.
- Procedure: The substance is held in contact with the skin using a porous gauze dressing for 24 hours.
- Observation: Animals are observed for signs of toxicity and mortality for 14 days.
- Endpoint: The test determines if the dermal LD50 is above or below 2000 mg/kg, which is a key threshold for GHS classification.

## Skin Irritation (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- Test Animals: Typically, albino rabbits are used.
- Procedure: A small amount of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small patch of shaved skin. The treated area is then covered with a gauze patch.
- Exposure: The exposure duration is typically 4 hours.



- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at specific intervals (1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the mean scores.

## Eye Irritation (OECD Guideline 405)

This test assesses the potential of a substance to cause reversible or irreversible damage to the eye.

- **Test Animals:** Typically, albino rabbits are used.
- **Procedure:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- **Scoring:** Lesions are scored, and the substance is classified based on the severity and reversibility of the eye damage.

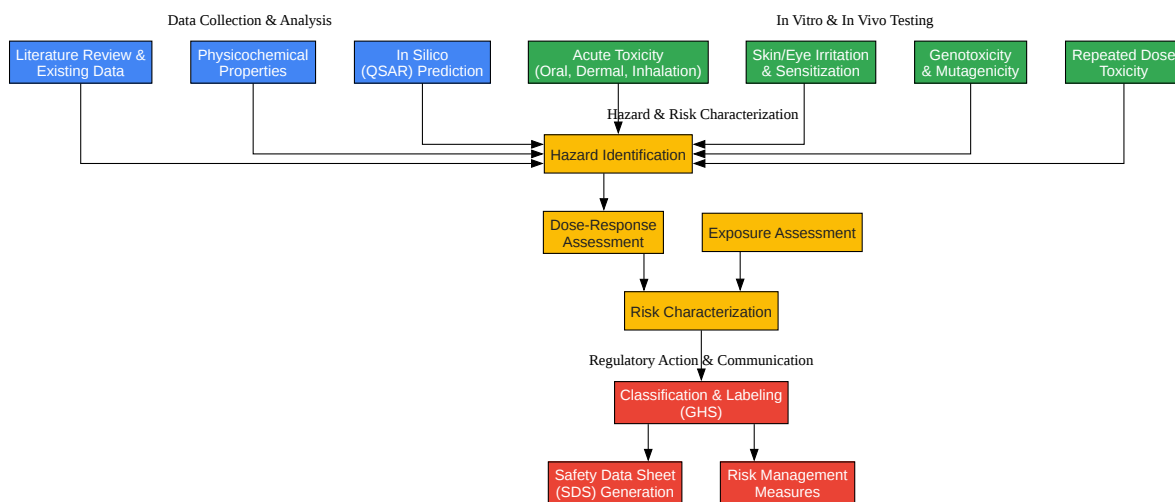
## Signaling Pathways and Mechanism of Toxicity

Currently, there is no specific information available in the scientific literature regarding the signaling pathways or the precise mechanism of toxicity for 1-benzyl-4-methylbenzene. For many aromatic hydrocarbons, toxicity can be related to their metabolism, which can produce reactive intermediates. However, without specific studies on this compound, any discussion on its mechanism of action would be speculative.

## Logical Workflow for Chemical Hazard Assessment

The following diagram illustrates a general workflow for assessing the hazards of a chemical substance, a process that would be applicable to 1-benzyl-4-methylbenzene.





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A general workflow for chemical hazard assessment.

## First Aid Measures

In case of exposure to 1-benzyl-4-methylbenzene, the following first aid measures are recommended:



- **Inhalation:** Move the exposed person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms persist.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Get medical attention immediately.

## Handling and Storage

- **Handling:** Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Avoid breathing vapor or mist.
- **Storage:** Keep container tightly closed in a dry and well-ventilated place. Store in a cool, dark place.

## Exposure Controls and Personal Protection

- **Engineering Controls:** Use adequate ventilation to keep airborne concentrations low.
- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Wear chemical safety goggles.
  - **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.
  - **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator.

**Disclaimer:** This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the SDS provided by the supplier for the most current and complete health and safety information.



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